Technical Support Center: Purification of 4-(2-Cyclopropoxyethoxy)phenol

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Compound of Interest

Compound Name:	*4-(2-Cyclopropoxyethoxy)phenol*
CAS No.:	*885274-40-8*
Cat. No.:	*B1527771*

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Introduction

This technical support guide is designed for researchers, scientists, and drug development professionals engaged in the synthesis and purification of **4-(2-Cyclopropoxyethoxy)phenol**. The removal of residual solvents is a critical step in the manufacturing of any active pharmaceutical ingredient (API) to ensure product safety, stability, and efficacy.[1][2] This document provides a comprehensive resource, structured in a question-and-answer format, to address common challenges and provide actionable troubleshooting strategies. While specific experimental data for **4-(2-Cyclopropoxyethoxy)phenol** is not publicly available, the principles and protocols outlined herein are based on established methodologies for phenolic and ether compounds, as well as data from structurally similar molecules.[3][4][5]

Part 1: Frequently Asked Questions (FAQs)

Q1: What are the regulatory limits for residual solvents in pharmaceutical products?

A1: Regulatory bodies such as the International Council for Harmonisation (ICH) have established guidelines for acceptable levels of residual solvents in pharmaceuticals.[6] Solvents are categorized into three classes based on their toxicity:

- Class 1: Solvents to be avoided due to their unacceptable toxicity.
- Class 2: Solvents to be limited in concentration due to their inherent toxicity.
- Class 3: Solvents with low toxic potential, for which exposure of up to 50 mg per day is considered acceptable without justification.

It is imperative to consult the latest ICH Q3C guidelines to ensure compliance.

Q2: What are the likely residual solvents in my 4-(2-Cyclopropoxyethoxy)phenol product?

A2: Based on the synthesis of structurally related compounds, such as 4-[2-(cyclopropylmethoxy)ethyl]phenol, the following solvents are likely to be present:

- Toluene: Often used as a solvent in Friedel-Crafts type reactions.[7]
- Methylene Dichloride (Dichloromethane): A common solvent for various organic transformations.
- Ethyl Acetate: Frequently used for extraction and purification.[8]
- Tetrahydrofuran (THF): A common solvent for Grignard reactions and other organometallic chemistry.
- n-Hexane or Heptane: Often used as anti-solvents in recrystallization.

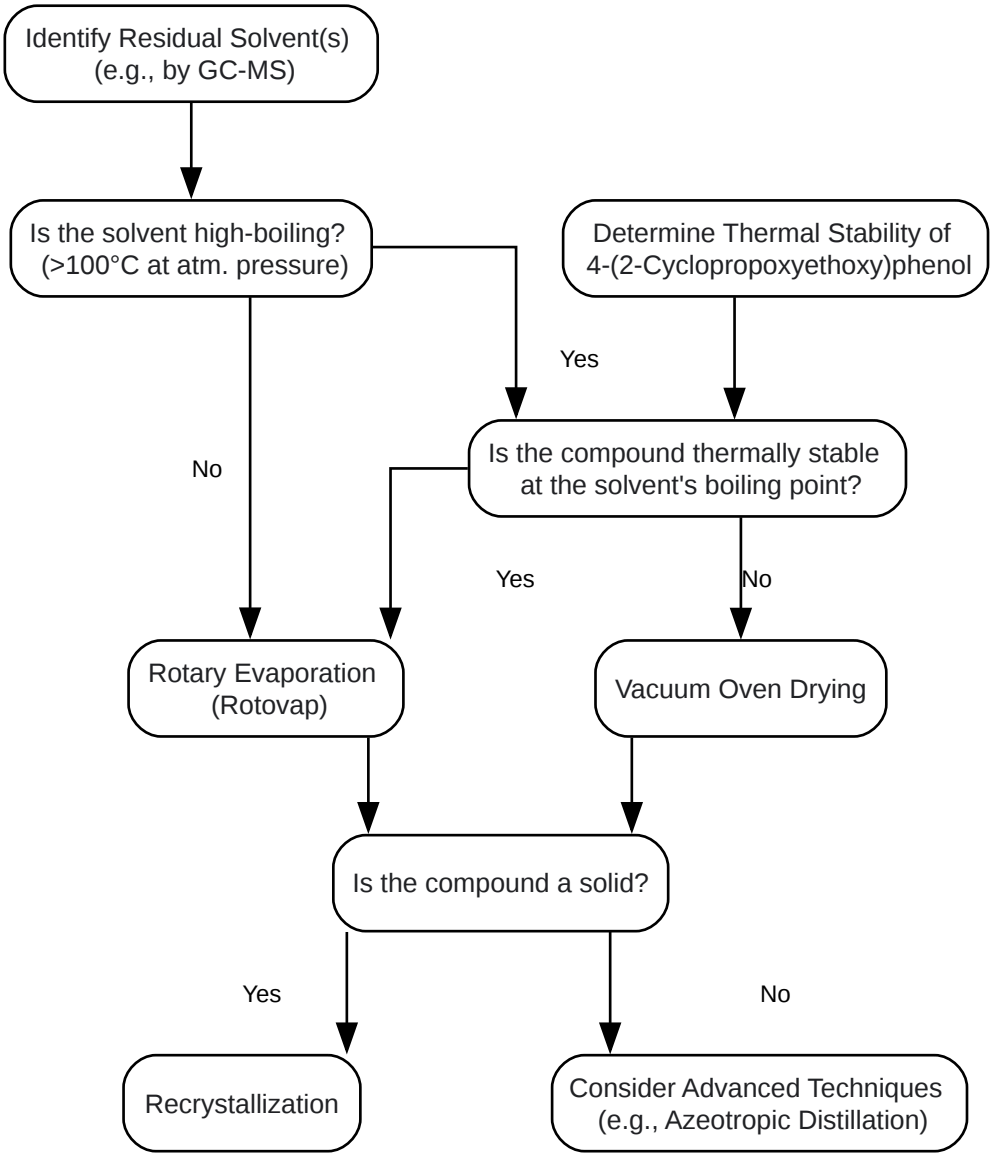
The specific solvents and their concentrations will depend on the exact synthetic route and purification methods employed.

Q3: How do I choose the most appropriate method for removing residual solvents from my product?

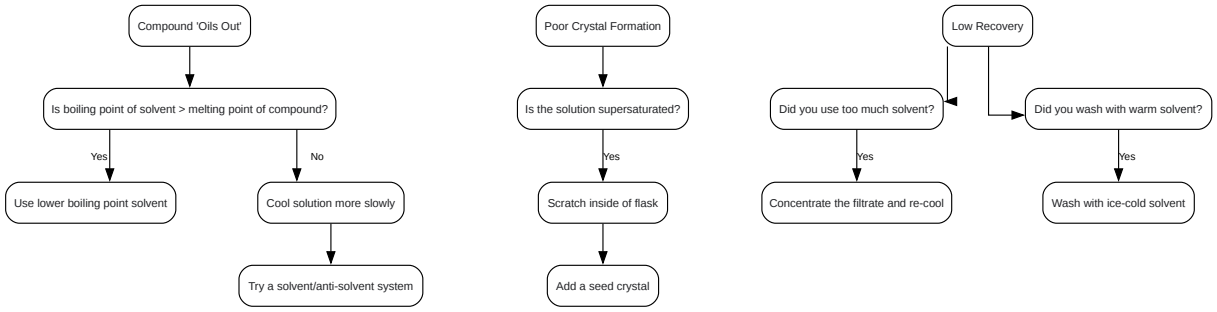
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A3: The selection of a suitable solvent removal method depends on several factors, including the properties of the residual solvent(s), the thermal stability of **4-(2-Cyclopropoxyethoxy)phenol**, and the desired final purity. A general decision-making workflow is illustrated below.

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